

Application Notes and Protocols for Coartem® (artemether/lumefantrine)

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Compound of Interest

Compound Name:	Colartin
CAS No.:	24493-40-1
Cat. No.:	B1214248

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A Note on "**Colartin**": The term "**Colartin**" did not yield specific results for a pharmaceutical product. It is presumed to be a typographical error for Coartem®, a widely used antimalarial medication. The following information pertains to Coartem® (artemether/lumefantrine).

These application notes provide detailed guidelines for the proper storage, handling, and administration of Coartem® tablets, intended for researchers, scientists, and drug development professionals.

Storage and Handling

Proper storage and handling are critical to maintain the efficacy and stability of Coartem®.

General Storage Recommendations

Coartem® tablets should be stored in their original, tightly closed container to protect from environmental factors.[1][2]

Quantitative Storage Conditions

Parameter	Recommended Condition	Excursion Permitted	Additional Notes
Temperature	Room temperature: 20°C to 25°C (68°F to 77°F)[3]	15°C to 30°C (59°F to 86°F)[3]	Do not freeze.[1] Avoid storing in areas with high humidity, such as bathrooms.[2]
Light	Protect from direct light.[1]	-	Store in the original packaging.
Moisture	Store in a dry place, away from moisture. [1][2]	-	Protect from moisture. [4]

Note: For regions with climatic zones III, IVa, and IVb, the WHO recommends storing below 30°C and protecting from moisture.[5]

Stability Data Summary

Stability studies indicate that Coartem® is a stable formulation. Studies conducted under tropical conditions (33°C ± 5°C, 55% ± 20% relative humidity) showed that the active pharmaceutical ingredients remained stable over a 36-month period.[6] Another study on expired Coartem® samples stored under uncontrolled tropical conditions found that 97% of the samples, some up to 33 months past their expiry date, passed quality testing.[7] However, adherence to the manufacturer's expiration date and storage conditions is mandatory for clinical and experimental use.

Experimental Protocols

Protocol for Preparation and Administration of Coartem® Tablets

This protocol details the administration of Coartem® tablets to subjects. The absorption of both artemether and lumefantrine is significantly enhanced by food, particularly those rich in fat.[8]
[9]

Materials:

- Coartem® tablets (20 mg artemether / 120 mg lumefantrine)
- Food or a fat-containing drink (e.g., milk, formula, pudding)[9][10]
- Clean container (for crushed tablet preparation)
- Small amount of water (1 to 2 teaspoons)[9][10]

Procedure:

- Dosage Determination: Determine the correct number of tablets based on the patient's body weight as per the dosing schedule.
- Administration with Food: Administer the tablets with food.[9][10] Patients who are averse to food should be encouraged to resume normal eating as soon as possible to improve absorption.[9][10]
- For Patients Unable to Swallow Tablets:
 - Place the prescribed number of tablets into a clean container.
 - Crush the tablets.[2][9]
 - Mix the crushed tablets with a small amount of water (1 to 2 teaspoons) immediately before administration.[9][10]
 - Ensure the entire mixture is consumed.
 - Rinse the container with more water and have the patient swallow the contents to ensure the full dose is taken.[2][9]
- Post-Administration: The dose should be followed by food or a fat-rich drink whenever possible.[9][10][11]
- Vomiting: If the patient vomits within 1 to 2 hours of administration, a repeat dose should be given.[9][10] If the repeat dose is also vomited, an alternative antimalarial treatment should be considered.[9][10]

Protocol for Administration of Coartem® Dispersible Tablets

Dispersible tablets are available for pediatric patients or those with difficulty swallowing.[8]

Materials:

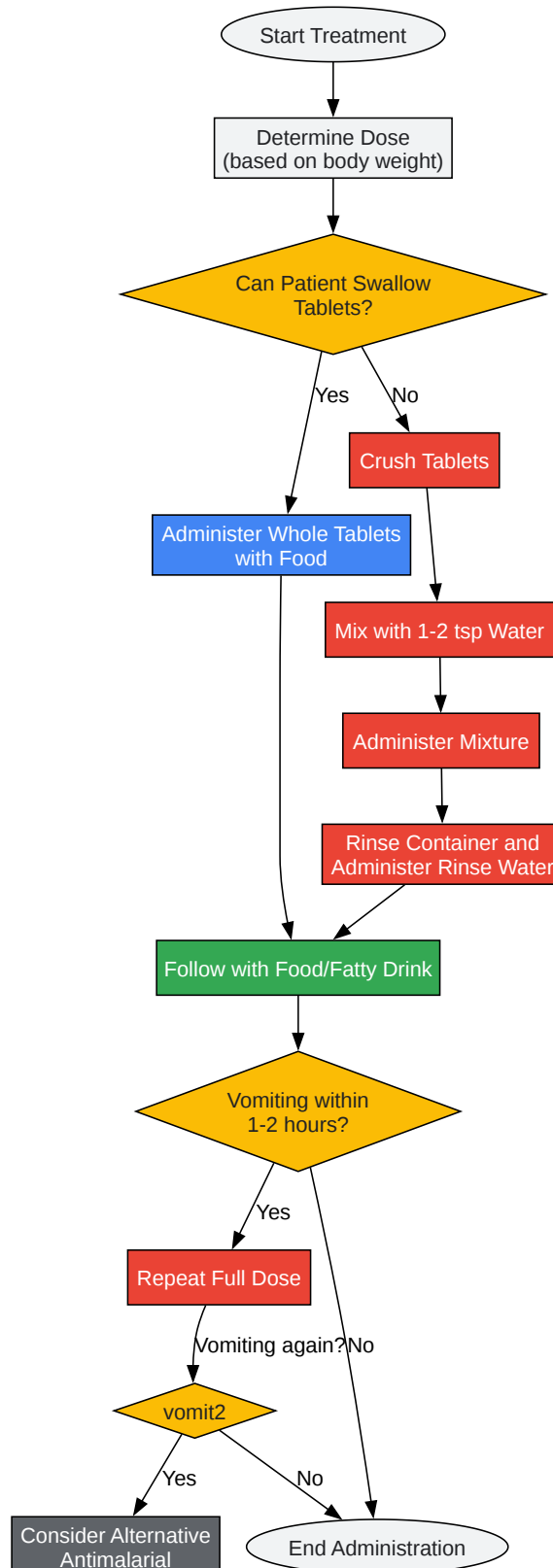
- Coartem® Dispersible tablets
- Drinking cup or glass
- Small amount of water (approx. 10 mL per tablet)[11]
- Food or a fat-containing drink (e.g., milk)[11]

Procedure:

- Dosage Determination: Identify the correct number of dispersible tablets based on the child's body weight (for children weighing 5 kg to less than 35 kg).[4]
- Dispersion: Place the prescribed number of tablets in a small amount of water (approximately 10 mL per tablet) in a cup.[11]
- Administration:
 - Allow the tablets to disintegrate completely.[11]
 - Stir the solution gently.[11]
 - Administer the entire solution to the child to drink.[11]
- Rinsing: Immediately rinse the cup with an additional small amount of water and give it to the child to drink to ensure the full dose is administered.[11]
- Follow with Food: The dose should be immediately followed by food or a drink rich in fat, such as milk.[11]

Mandatory Visualizations

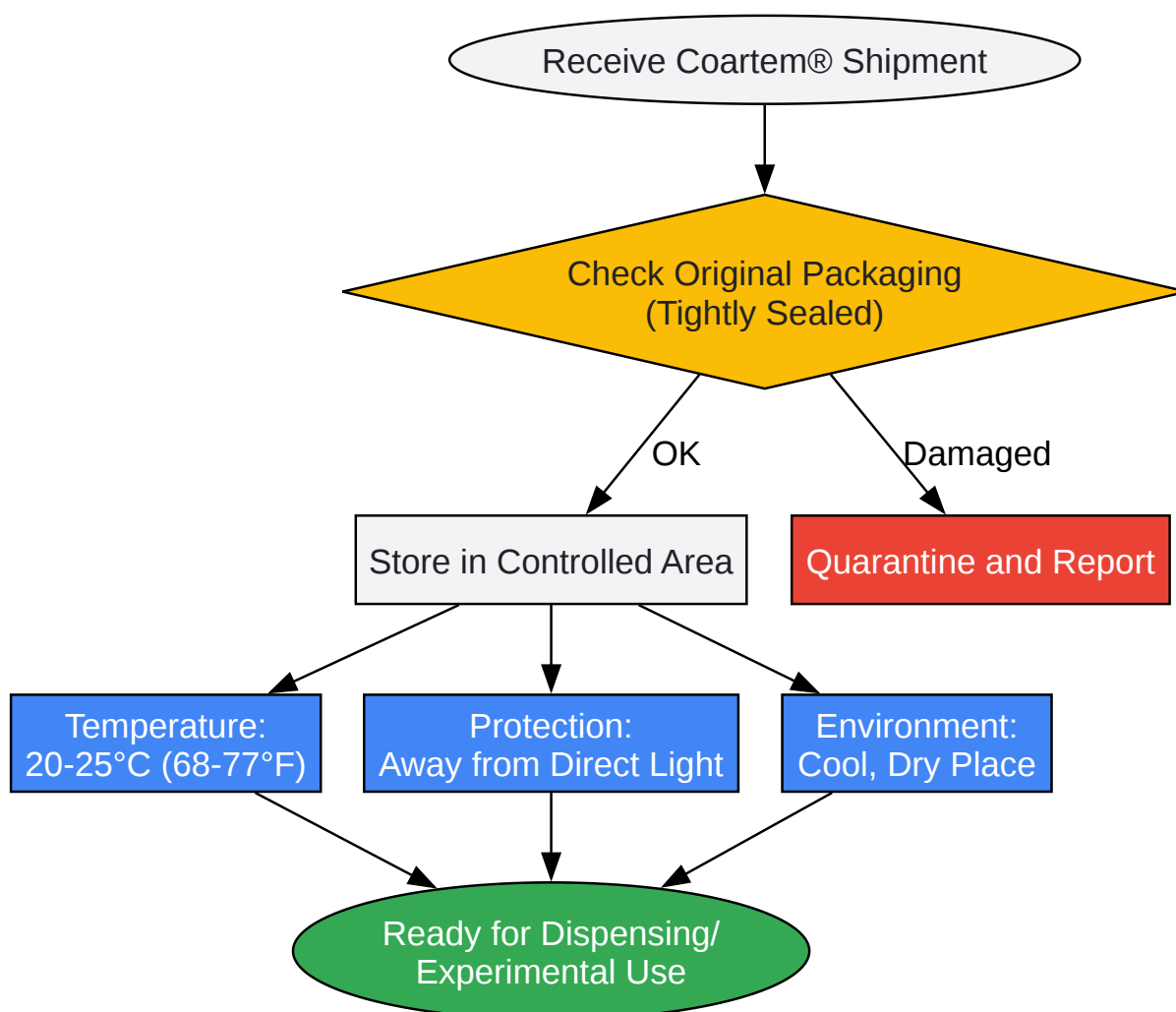
Coartem® Administration Workflow



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Caption: Workflow for the administration of Coartem® tablets.

Coartem® Storage and Handling Logic



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- [To cite this document: BenchChem. \[Application Notes and Protocols for Coartem® \(artemether/lumefantrine\)\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1214248/docs#application-notes-and-protocols-for-coartem-artemether-lumefantrine\]](#)

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